

An In-depth Technical Guide to Triethylene Glycol Diacrylate (CAS 1680-21-3)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Triethylene glycol diacrylate

Cat. No.: B157822

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Triethylene glycol diacrylate** (TEGDA), a difunctional monomer with significant applications in polymer science, biomaterials, and drug delivery systems. This document details its physicochemical properties, safety information, polymerization behavior, and biological activity, offering detailed experimental protocols and visual workflows for researchers.

Core Properties and Safety Information

Triethylene glycol diacrylate is a low-viscosity, high-reactivity monomer primarily used as a crosslinking agent. Its structure, featuring two terminal acrylate groups connected by a flexible triethylene glycol chain, allows for the rapid formation of robust, cross-linked polymer networks.

Physicochemical Data

The key physical and chemical properties of TEGDA are summarized below, providing essential data for its application in various formulations.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Property	Value	Reference(s)
CAS Number	1680-21-3	[2]
Molecular Formula	C ₁₂ H ₁₈ O ₆	[6]
Molecular Weight	258.27 g/mol	[3][6]
Appearance	Clear, colorless liquid	[1][5]
Odor	Slight acrylic odor	[1][5]
Density	1.10 - 1.11 g/cm ³ at 25°C	[1][4]
Boiling Point	>300°C	[1][5]
Melting/Freezing Point	-20°C	[1][5]
Viscosity	10 - 25 mPa·s at 25°C	[1][5]
Flash Point	>100°C	[2]
Refractive Index (n _{20/D})	1.461 - 1.464	[4][7]
Solubility	Springly soluble in water	[2]

Safety and Handling

TEGDA is classified as a hazardous substance. Proper personal protective equipment (PPE), including gloves and eye protection, should be used during handling.[2] Work should be conducted in a well-ventilated area.

Hazard Class & Category	Hazard Statement	Pictogram	Reference(s)
Skin Irritation 2	H315: Causes skin irritation	GHS07	[2][8]
Eye Irritation 2	H319: Causes serious eye irritation	GHS07	[2][8]
Skin Sensitization 1	H317: May cause an allergic skin reaction	GHS07	[2][8]

Precautionary Statements: P261, P264, P272, P280, P302+P352, P305+P351+P338[2][4]

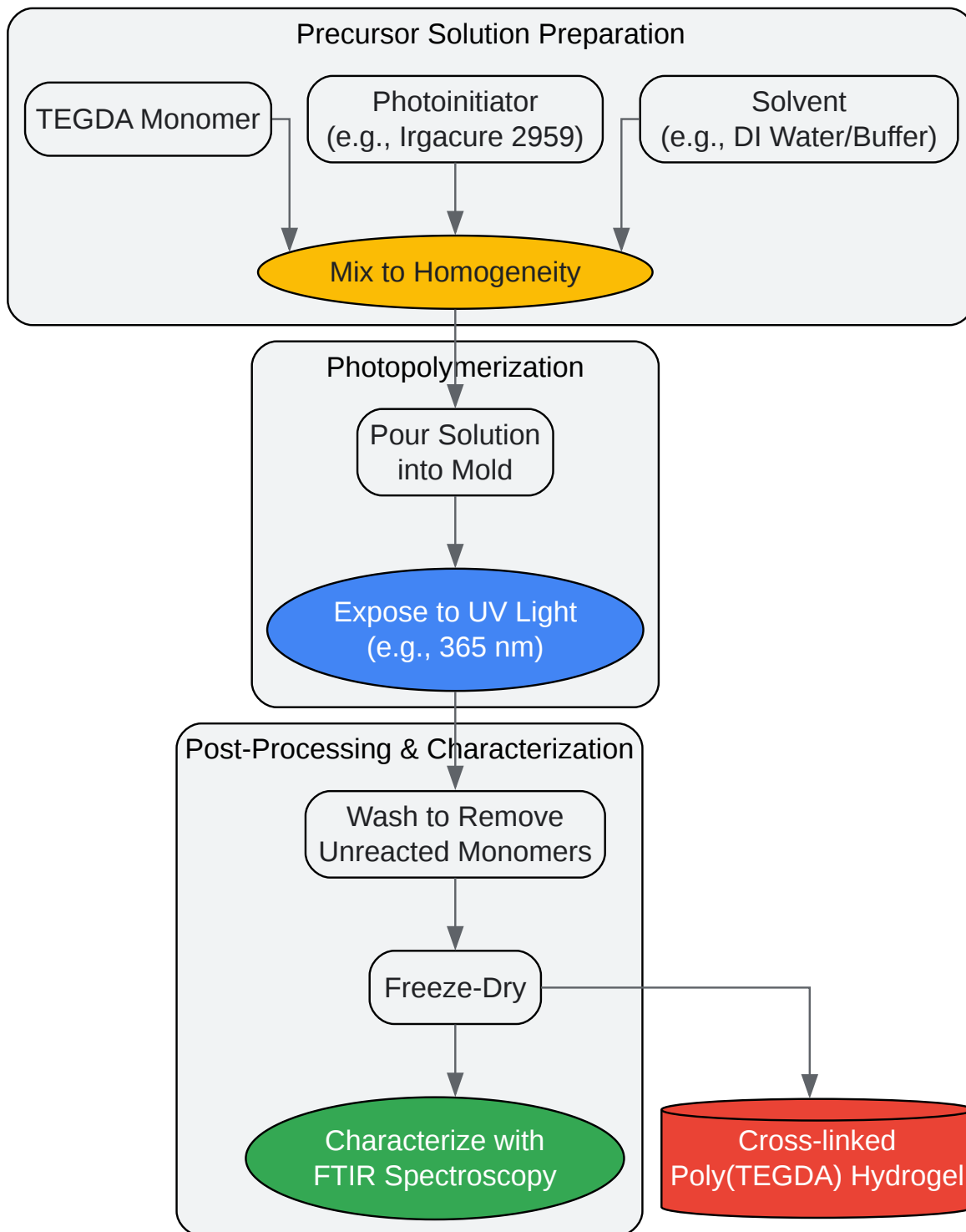
Applications in Research and Drug Delivery

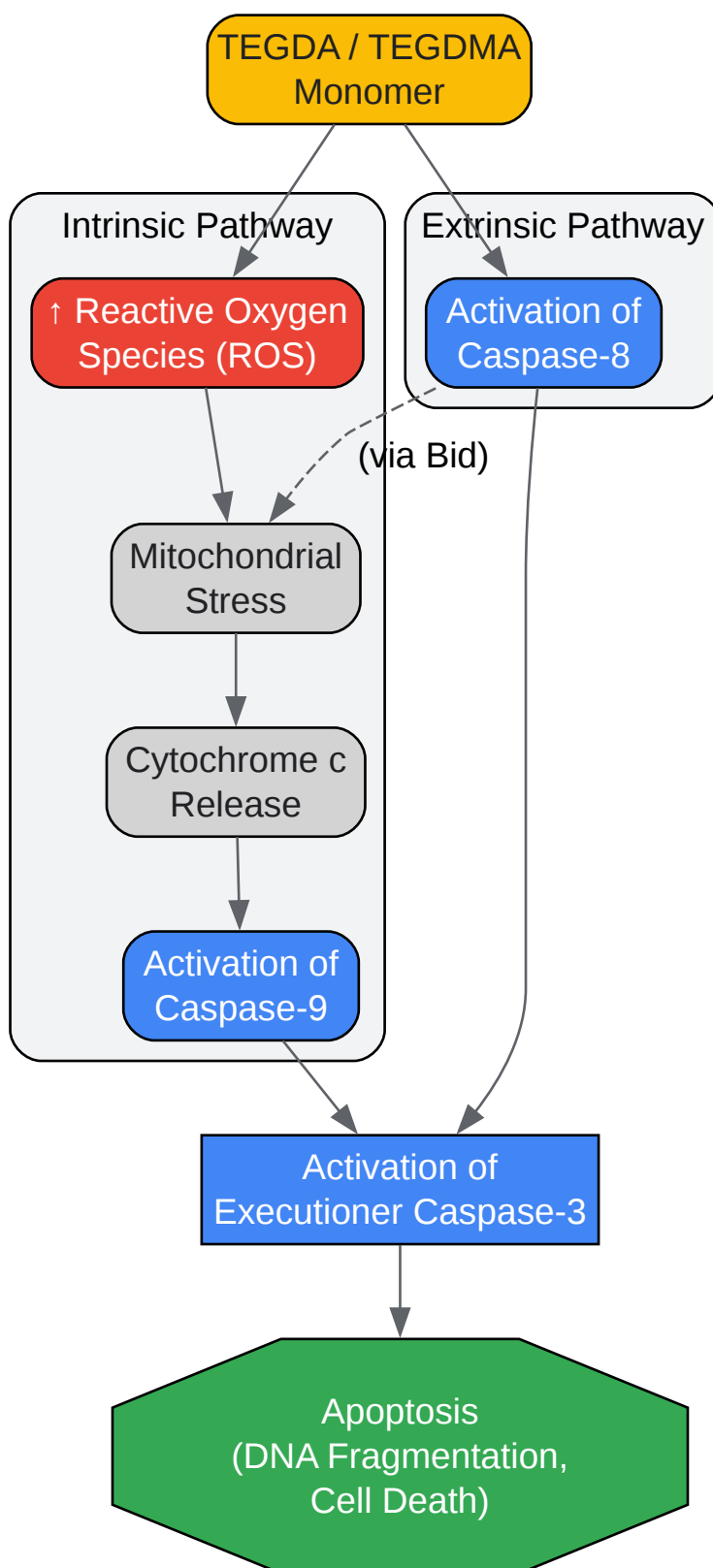
TEGDA's properties make it a valuable component in various advanced applications. Its primary function is as a crosslinking agent in free-radical polymerization.[9]

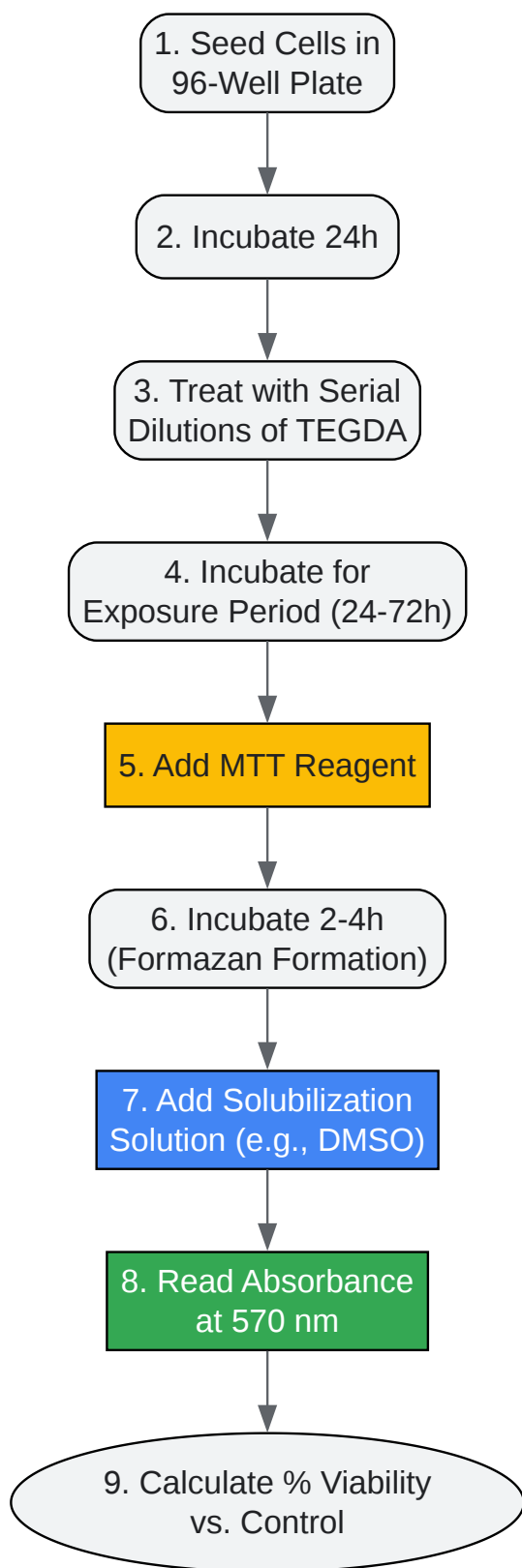
- **Hydrogels for Drug Delivery:** As a polyethylene glycol (PEG)-containing monomer, TEGDA is used to synthesize hydrogels.[7] These cross-linked networks can encapsulate therapeutic agents, allowing for their controlled and sustained release.[7]
- **Biomaterials and Tissue Engineering:** Photopolymerizable TEGDA-based hydrogels serve as scaffolds in tissue engineering, providing a synthetic extracellular matrix that can be functionalized to support cell adhesion and growth.[10][11]
- **UV/EB-Curable Systems:** Its high reactivity enables rapid curing under UV or electron beam (EB) radiation, making it ideal for high-performance coatings, adhesives, and printing inks.[5][9]
- **3D Printing Resins:** TEGDA is a key component in resins for vat photopolymerization 3D printing, where its low viscosity and fast curing speed are advantageous.[5]

Polymerization and Material Characterization

TEGDA readily undergoes free-radical polymerization. The two acrylate groups allow it to act as a crosslinker, forming a three-dimensional polymer network. This reaction can be initiated thermally or photochemically.







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- To cite this document: BenchChem. [An In-depth Technical Guide to Triethylene Glycol Diacrylate (CAS 1680-21-3)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b157822#triethylene-glycol-diacrylate-cas-number-1680-21-3-information]

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